

Proper Disposal Procedures for m-PEG5-CH₂COOH

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Compound of Interest

Compound Name: *m*-PEG5-CH₂COOH

Cat. No.: B1676793

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This document provides essential safety and logistical information for the proper handling and disposal of **m-PEG5-CH₂COOH**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring personnel safety and environmental compliance.

Hazard Assessment and Key Data

While **m-PEG5-CH₂COOH** is shipped as a non-hazardous chemical, it must be handled with care and disposed of as chemical waste.^[1] It is not a substance that should be discarded in regular trash or flushed down the sanitary sewer.^[2] A Safety Data Sheet (SDS) for a similar compound indicates it is not classified as a hazardous substance or mixture.^[2]

The following table summarizes key data relevant to the handling and disposal of **m-PEG5-CH₂COOH**.

Parameter	Data
Chemical Name	2,5,8,11,14-pentaoxahexadecan-16-oic acid
CAS Number	16024-66-1
Molecular Formula	C11H22O7
Hazard Summary	Not classified as a hazardous substance.[2]
Primary Disposal Route	Licensed chemical waste contractor.
Incompatible Materials	Strong oxidizing agents.[2]

Experimental Protocol: Step-by-Step Disposal Procedures

This protocol outlines the required steps for the safe disposal of **m-PEG5-CH₂COOH** from a laboratory setting. The overriding principle is that a disposal plan should be in place before any work begins.[3]

1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.[2]
- Hand Protection: Wear chemical-resistant, impervious gloves.[2]
- General: Handle in a well-ventilated area to avoid inhalation of any dust or vapors.[2]

2. Waste Segregation and Collection

- Designate a Waste Stream: All waste **m-PEG5-CH₂COOH**, whether in solid or solution form, must be treated as chemical waste.
- Use Appropriate Containers: Collect all waste in a designated, compatible, and clearly labeled chemical waste container. The label must include the full chemical name ("**m-PEG5-CH₂COOH**") and indicate that it is non-hazardous waste.

- Avoid Mixing: Do not mix **m-PEG5-CH₂COOH** waste with other waste streams, particularly strong oxidizers.

3. Spill Management

- Ensure the area is well-ventilated.[\[2\]](#)
- Absorb the spill using an inert, non-combustible material (e.g., vermiculite, dry sand, earth).
[\[2\]](#)
- Carefully sweep or scoop the absorbed material into the designated chemical waste container.[\[2\]](#)
- Clean the affected surface thoroughly.
- Crucially, do not flush the spill or cleanup materials to the sewer.[\[2\]](#)

4. Disposal of Empty Containers

- A chemical container is not considered "empty" until it has been properly rinsed.
- Triple Rinse: Rinse the empty container three times with a suitable solvent (e.g., water or another solvent in which the compound is soluble).
- Collect Rinsate: The rinsate from all three rinses must be collected and disposed of as chemical waste in your designated **m-PEG5-CH₂COOH** waste container.[\[4\]](#)
- Final Container Disposal: Once triple-rinsed and dry, deface or remove the original label. The clean container can then be disposed of with regular laboratory glassware or solid waste, according to your institution's policies.

5. Final Disposal

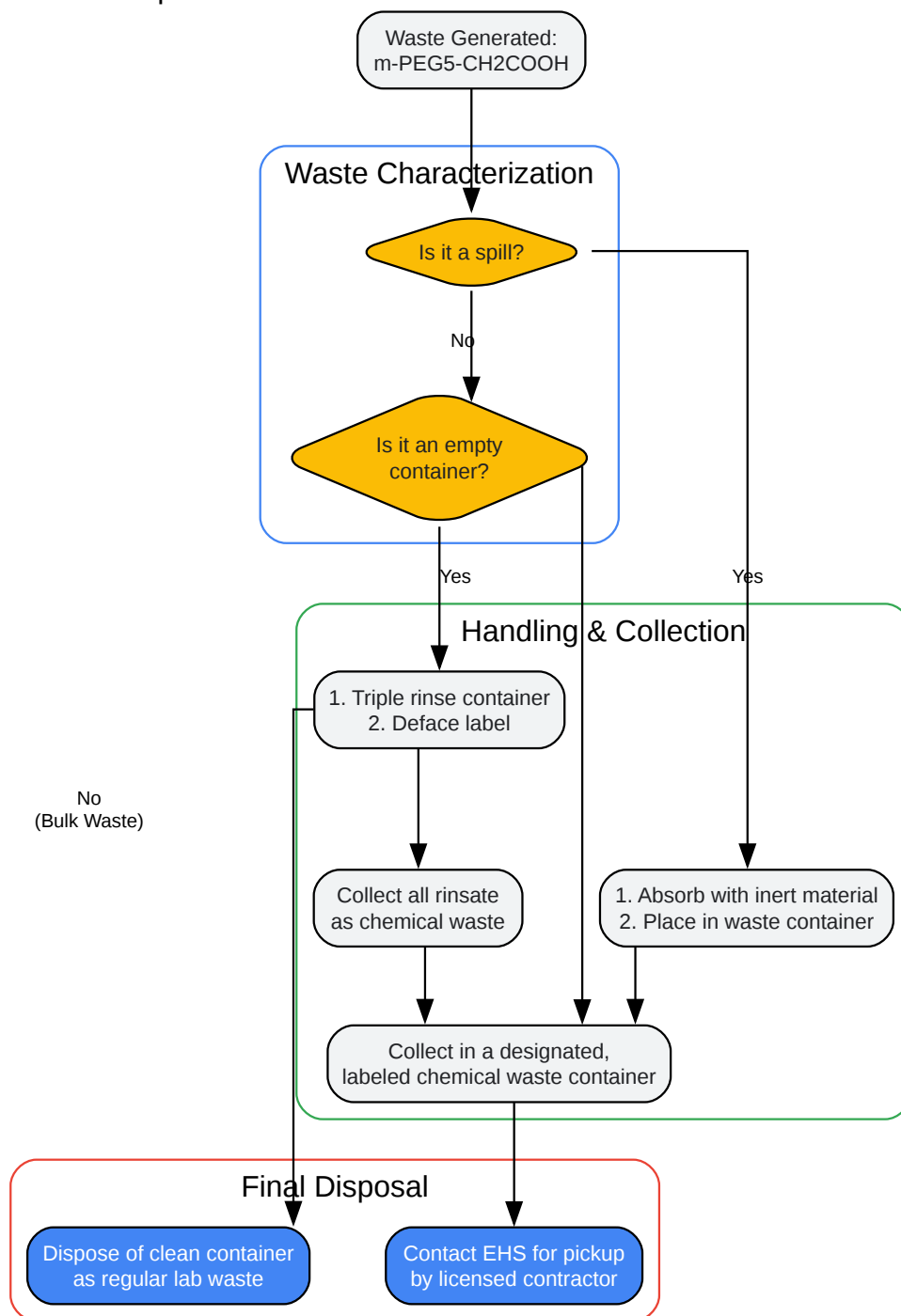
- Consult EHS: The final and most critical step is to contact your institution's Environmental Health & Safety (EHS) office.
- Professional Disposal: Arrange for the collected chemical waste to be picked up by a licensed waste disposal contractor. Disposal of this product and its solutions must comply

with all local, regional, and national environmental protection and waste disposal legislation.

[5][6]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **m-PEG5-CH₂COOH**.

Disposal Decision Workflow for m-PEG5-CH₂COOH[Click to download full resolution via product page](#)

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